Structural Elucidation of 1-Methyl-1-(3-nitrophenyl)urea: A Comparative Analytical Guide

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Compound of Interest

Compound Name:	*1-methyl-1-(3-nitrophenyl)urea*
CAS No.:	*1803566-43-9*
Cat. No.:	*B6618470*

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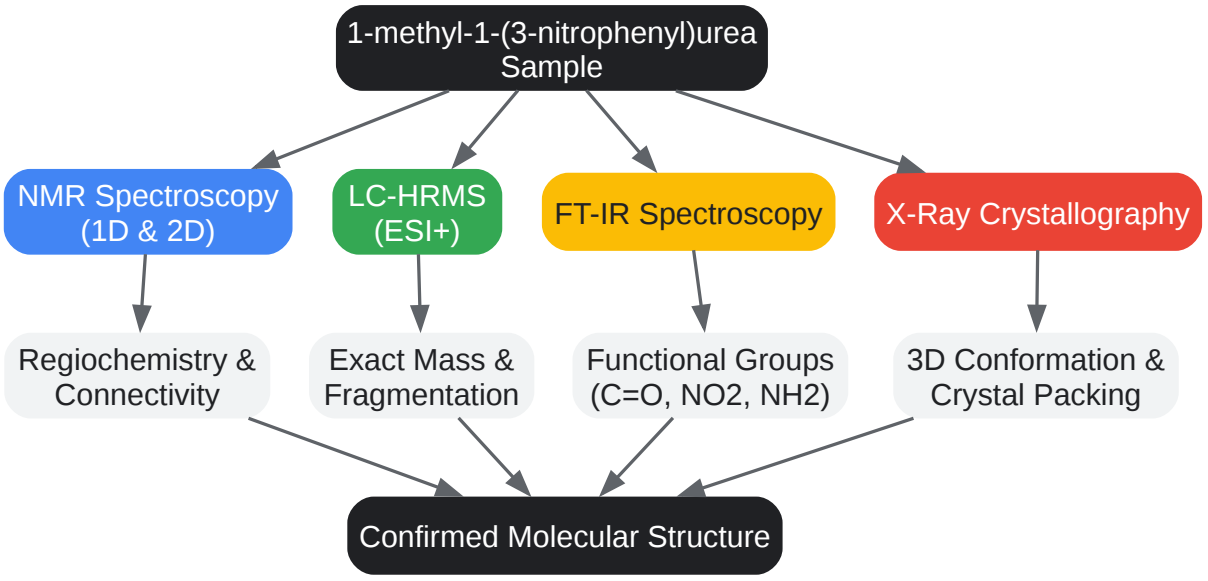
Executive Summary

1-methyl-1-(3-nitrophenyl)urea (Chemical Formula: $C_8H_9N_3O_3$, Exact Mass: 195.0644 Da) is a complex urea derivative characterized by a sterically hindered, electron-deficient nitrogen center. The strongly electron-withdrawing meta-nitro group significantly alters the electron density of the aromatic ring, influencing both the rotational barrier of the urea C-N bond and the molecule's hydrogen-bonding network.

For researchers and drug development professionals, confirming the exact regiochemistry of this compound—specifically proving that the methyl group and the 3-nitrophenyl group reside on the same nitrogen atom (N1), rather than being distributed across N1 and N3—requires a robust, orthogonal analytical approach. This guide objectively compares the performance of Nuclear Magnetic Resonance (NMR), High-Resolution Mass Spectrometry (HRMS), Fourier-Transform Infrared (FT-IR) Spectroscopy, and X-Ray Crystallography in confirming this specific molecular structure.

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Analytical Workflow Visualization



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Figure 1: Analytical workflow for structural elucidation of **1-methyl-1-(3-nitrophenyl)urea**.

Orthogonal Analytical Modalities: A Comparative Analysis

To establish a self-validating structural proof, no single technique is sufficient. Below is a comparative analysis of how each modality addresses specific structural questions.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Gold Standard for Regiochemistry

While 1D ^{1}H and ^{13}C NMR provide the baseline atomic count, 2D NMR (specifically HSQC and HMBC) is the only solution-phase technique that definitively maps atomic connectivity[1].

- The Causality of Choice: In **1-methyl-1-(3-nitrophenyl)urea**, the N-methyl protons (~3.3 ppm) will show a strong ^{3}J HMBC correlation to the ipso-carbon of the aromatic ring (~145 ppm) and a ^{2}J correlation to the urea carbonyl (~156 ppm)[2]. If the synthesized compound

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were the constitutional isomer (1-methyl-3-(3-nitrophenyl)urea), the N-methyl protons would not couple to the ipso-aromatic carbon. This makes HMBC the definitive tool for regiochemical assignment[2].

High-Resolution Mass Spectrometry (LC-HRMS): Compositional Confirmation

HRMS provides the exact mass required to confirm the elemental composition ($C_8H_9N_3O_3$) within a <5 ppm error margin.

- The Causality of Choice: Electrospray Ionization (ESI+) generates the $[M+H]^+$ ion at m/z 196.0716. Collision-Induced Dissociation (CID) in MS/MS mode causes characteristic neutral losses. Urea derivatives typically lose isocyanic acid (HNCO, 43 Da) or ammonia (NH_3, 17 Da)[3]. The fragmentation pattern of a 1,1-disubstituted urea differs significantly from 1,3-disubstituted ureas due to the stability of the resulting secondary amine radical cations.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Functional Group Mapping

FT-IR serves as a rapid, non-destructive method to confirm the presence of necessary functional groups before committing to more expensive NMR or SCXRD analysis.

- The Causality of Choice: The asymmetric and symmetric stretching of the NO_2 group at ~1530 cm^{-1} and ~1350 cm^{-1} confirms the nitroaromatic system. The urea carbonyl (Amide I band) appears in the 1681–1600 cm^{-1} range[4], shifted slightly due to the electron-withdrawing nature of the nitrophenyl group. Crucially, the primary amine ($-NH_2$) exhibits a characteristic double peak (symmetric and asymmetric N-H stretch) in the 3469–3248 cm^{-1} region[4], which distinguishes it from the secondary amine (single peak) found in 1,3-disubstituted ureas.

Quantitative Performance Comparison

The following table summarizes the operational and structural performance of each analytical alternative.

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Analytical Modality	Primary Structural Output	Sample Requirement	Regiochemical Confidence	Relative Cost / Throughput
2D NMR (HMBC/HSQC)	Atomic connectivity, Regiochemistry	5–15 mg	High (Definitive)	High / Medium
LC-HRMS (MS/MS)	Exact mass, Elemental composition	< 1 µg	Low (Isomers share exact mass)	Medium / High
FT-IR Spectroscopy	Functional group identification	1–5 mg	Medium (Infers substitution)	Low / High
X-Ray Crystallography	Absolute 3D conformation, Packing	Single quality crystal	High (Definitive)	Very High / Low

Self-Validating Experimental Protocols

To ensure trustworthiness and reproducibility, the following protocols are designed as self-validating systems, incorporating internal checks to prevent false-positive structural confirmations.

Protocol 1: Regiochemical Validation via 2D NMR (HMBC)

Rationale: 1D NMR cannot definitively distinguish constitutional isomers. HMBC maps the 2- and 3-bond heteronuclear couplings to prove the methyl group's location.

- Sample Preparation: Dissolve 15 mg of the analyte in 0.6 mL of anhydrous DMSO-d_6. Causality: DMSO is selected over $CDCl_3$ to disrupt intermolecular hydrogen bonding and slow the proton exchange rate of the urea -NH_2 group, yielding sharper, quantifiable signals[2].

- System Suitability & Tuning: Insert the sample into a 400 MHz (or higher) NMR spectrometer. Lock onto the deuterium signal of DMSO-d_6 and perform automated 3D

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shimming. Calibrate the 90° ^{1}H pulse width specifically for this sample to maximize magnetization transfer efficiency.

- Acquisition: Run a gradient-selected HMBC (gHMBC) experiment optimized for a long-range coupling constant (^{n}JCH) of 8 Hz. Acquire 4-8 scans per increment with 256 t1 increments.

- Data Interpretation (Self-Validation): Identify the N-methyl proton singlet (~3.3 ppm). Trace its HMBC correlations. A valid 1,1-disubstituted structure must show a cross-peak to both the urea carbonyl carbon (~156 ppm) and the ipso-aromatic carbon (~145 ppm)[1][2]. The absence of the ipso-carbon correlation acts as an internal fail-safe, invalidating the 1,1-substitution hypothesis.

Protocol 2: Compositional Confirmation via LC-HRMS

Rationale: High-resolution mass spectrometry confirms the exact elemental composition and provides structural clues through controlled fragmentation.

- Sample Preparation: Prepare a 1 µg/mL solution of the compound in 50:50 LC-MS grade Water:Acetonitrile containing 0.1% Formic Acid to promote efficient positive ionization.

- System Calibration (Lock Mass): Continuously infuse a lock mass reference (e.g., Leucine Enkephalin, m/z 556.2771) into the ESI source. Causality: This creates a self-validating system where instrumental mass drift is corrected in real-time, ensuring mass accuracy remains strictly < 3 ppm.

- Chromatographic Separation: Inject 2 µL onto a C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.7 µm). Elute using a gradient of 5% to 95% Acetonitrile over 5 minutes to separate the analyte from potential synthesis byproducts[3].

- MS/MS Acquisition: Operate the mass spectrometer in positive ESI mode. Isolate the theoretical$[M+H]^{+}$ precursor ion (m/z 196.0716) and apply a normalized collision energy (NCE) of 20-30 eV.

- Fragmentation Analysis: Analyze the MS/MS spectrum for the characteristic loss of isocyanic acid (HNCO, -43 Da) or ammonia (NH_3, -17 Da)[5]. The exact mass of the precursor combined with these specific neutral losses confirms the urea core structure.

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